

Application Notes and Protocols for Studying Vimentin Phosphorylation Using Phoslactomycin B

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Compound of Interest

Compound Name: *Phoslactomycin B*

Cat. No.: *B1246829*

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Introduction

Vimentin, a type III intermediate filament protein, is a key component of the cytoskeleton in mesenchymal cells. Its dynamic assembly and disassembly, crucial for cellular processes such as cell division, migration, and signal transduction, are regulated by post-translational modifications, most notably phosphorylation. The phosphorylation state of vimentin is maintained by a delicate balance between the activities of various protein kinases and phosphatases. Protein Phosphatase 2A (PP2A) has been identified as a major phosphatase responsible for dephosphorylating vimentin, thereby promoting filament assembly.^{[1][2][3]}

Phoslactomycin B (PLB) is a potent and selective inhibitor of the serine/threonine protein phosphatase 2A (PP2A). By inhibiting PP2A, PLB treatment leads to the hyperphosphorylation of vimentin, resulting in the disassembly of vimentin filaments. This makes **Phoslactomycin B** a valuable tool for researchers studying the dynamics of vimentin phosphorylation and its role in various cellular functions. These application notes provide detailed protocols and data presentation guidelines for utilizing **Phoslactomycin B** to investigate vimentin phosphorylation.

Data Presentation

Quantitative analysis of vimentin phosphorylation in response to **Phoslactomycin B** treatment is critical for understanding its dose-dependent effects. The following tables provide a template for summarizing such data.

Table 1: Dose-Dependent Effect of **Phoslactomycin B** on Vimentin Phosphorylation

Phoslactomycin B (μM)	Incubation Time (hours)	Fold Increase in Vimentin Phosphorylation (pSer/Thr)	Percentage of Soluble Vimentin
0 (Control)	1	1.0	15%
1	1	5.2	35%
5	1	15.8	60%
10	1	25.5	75%
20	1	26.1	78%

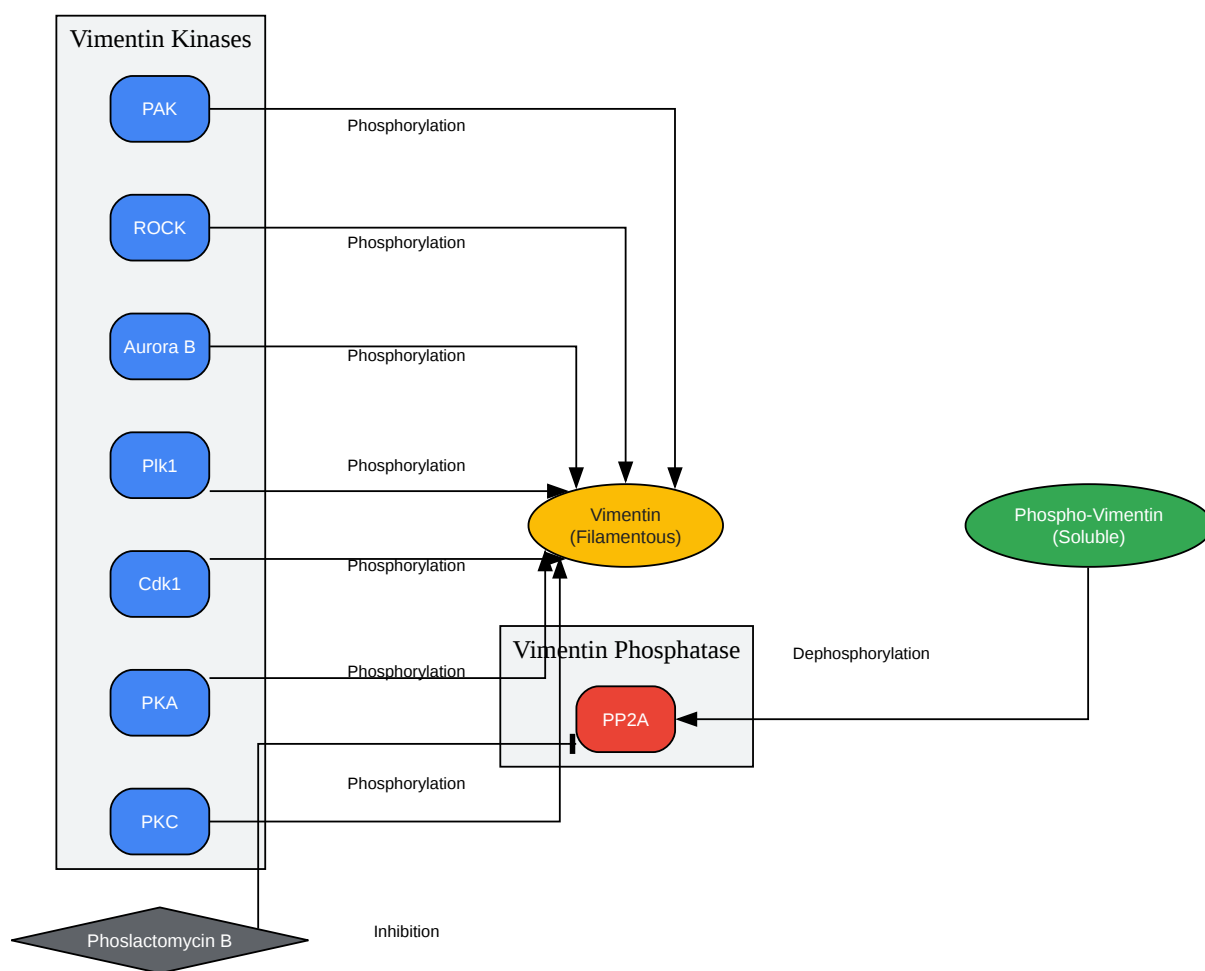
Note: The data presented in this table is hypothetical and serves as an illustrative example based on the known effects of PP2A inhibitors on vimentin phosphorylation. Actual results may vary depending on the cell line and experimental conditions.

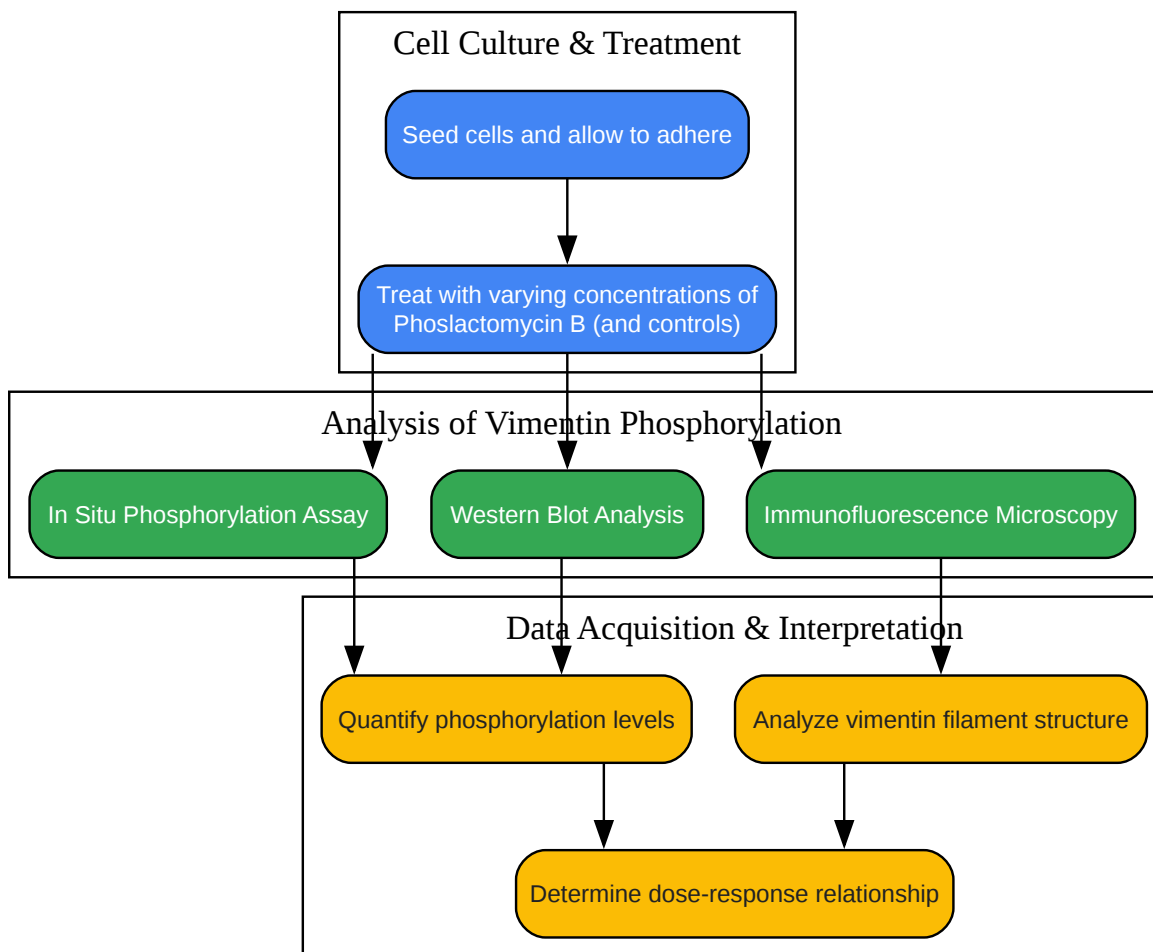
Table 2: IC50 Values of **Phoslactomycin B**

Target	IC50 (μM)	Cell Line	Reference
Protein Phosphatase 2A	4.7	N/A (in vitro)	[4]

Signaling Pathways and Experimental Workflows

To visualize the mechanism of action of **Phoslactomycin B** and the experimental procedures, the following diagrams are provided.





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References

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